

CEP63: A Linchpin in Cell Cycle Checkpoint Control

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Centrosomal Protein 63 (CEP63) is a constitutively expressed protein that localizes to the centrosome throughout the cell cycle.[1] Initially identified as a component of the centrosome proteome, CEP63 has emerged as a critical regulator of fundamental cellular processes, including centriole duplication, mitotic entry, and spindle assembly.[1] Its multifaceted roles place it at the heart of cell cycle checkpoints, mechanisms that ensure the fidelity of cell division and the maintenance of genomic stability. Mutations in the CEP63 gene are linked to Seckel syndrome, a human autosomal recessive disorder characterized by microcephaly and dwarfism, underscoring its importance in development.[2] Furthermore, dysregulation of CEP63 expression has been associated with oncogenesis, highlighting its potential as a therapeutic target.[1][3] This technical guide provides a comprehensive overview of CEP63's involvement in cell cycle checkpoints, detailing its molecular interactions, the signaling pathways it governs, and the experimental methodologies used to elucidate its functions.

CEP63 in G2/M Transition and Mitotic Entry

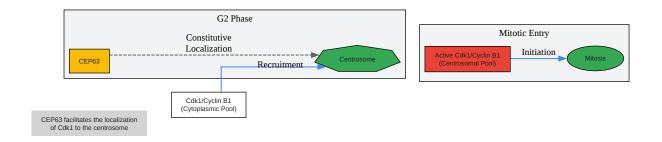
The transition from G2 phase to mitosis is a tightly regulated process orchestrated by the activation of the Cyclin-dependent kinase 1 (Cdk1)-Cyclin B1 complex. The centrosome serves as a crucial hub for this activation.[1][4] CEP63 plays an indispensable role in this process by acting as a centrosomal recruitment factor for Cdk1.[1][4][5]

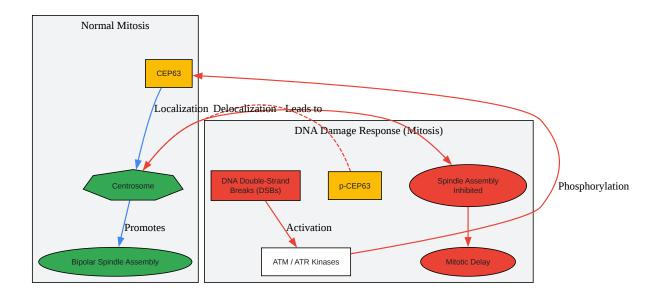


Signaling Pathway for Mitotic Entry

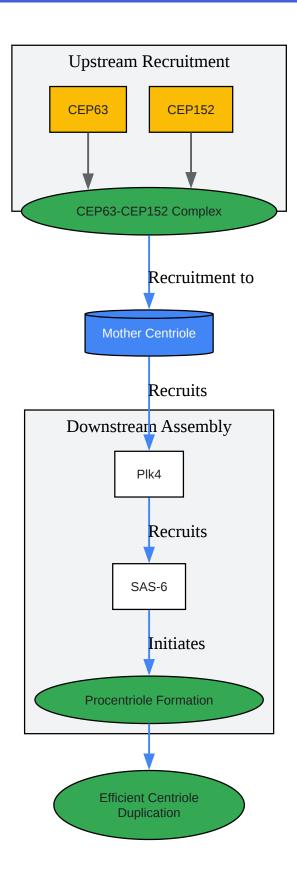
CEP63 directly interacts with and recruits Cdk1 to the centrosomes, a prerequisite for the initiation of mitosis.[1] Depletion of CEP63 leads to a significant reduction in centrosomal Cdk1 levels, which mimics the phenotype of direct Cdk1 depletion.[4] This failure to activate the centrosomal pool of Cdk1 results in "mitotic skipping," where cells fail to enter mitosis and instead undergo endoreduplication, leading to polyploidy and genomic instability.[1]





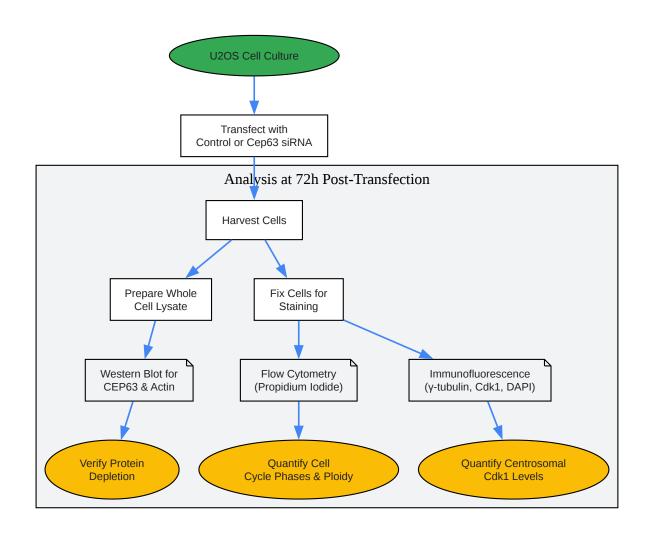






CEP63 and CEP152 are mutually dependent for centrosomal localization





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. aacrjournals.org [aacrjournals.org]



- 2. CEP63 deficiency promotes p53-dependent microcephaly and reveals a role for the centrosome in meiotic recombination PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cep63 knockout inhibits the malignant phenotypes of papillary thyroid cancer cell line TPC-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cep63 recruits Cdk1 to the centrosome: implications for regulation of mitotic entry, centrosome amplification, and genome maintenance PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [CEP63: A Linchpin in Cell Cycle Checkpoint Control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607335#cep63-s-involvement-in-cell-cycle-checkpoints]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com